

Solubility of Nickel Citrate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel citrate

Cat. No.: B1596564

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **nickel citrate** in various solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on the qualitative solubility profile, the critical factors influencing solubility—most notably pH—and detailed experimental protocols for researchers to determine quantitative solubility in their own laboratories.

Physicochemical Properties of Nickel Citrate

Nickel citrate is a salt of nickel and citric acid, with the chemical formula $\text{Ni}_3(\text{C}_6\text{H}_5\text{O}_7)_2$. It typically appears as a green crystalline powder. The hydrated form is generally what is available commercially. The formation of various nickel-citrate complexes in solution is a key characteristic that dictates its solubility under different conditions.

Solubility Profile of Nickel Citrate

The solubility of **nickel citrate** is a complex characteristic, heavily influenced by the solvent system and, most critically in aqueous solutions, the pH.

Aqueous Solubility

Nickel citrate is generally described as being soluble in water.^[1] However, its behavior in aqueous media is not straightforward due to the formation of various complex ions and the

potential for precipitation under certain conditions. The pH of the aqueous solution is the most significant factor governing the solubility of **nickel citrate**.

- Acidic to Neutral pH: In acidic to neutral solutions, **nickel citrate** tends to form soluble complexes.^{[2][3]} Species such as $[\text{Ni}(\text{H}_2\text{Cit})(\text{H}_2\text{O})_5]^+$ have been reported in acidic conditions.^[4]
- Alkaline pH: In alkaline solutions, particularly at a pH above 11, the formation of insoluble polynuclear nickel(II)-citrate complexes can occur, leading to precipitation.^[5] This is especially prevalent when there is an excess of nickel(II) ions.^[5]

The following table summarizes the qualitative solubility of **nickel citrate** in aqueous solutions under different pH conditions.

Solvent System	pH Range	Solubility Profile	Reference
Aqueous Solution	Acidic	Soluble, forms stable nickel-citrate complexes such as NiH_2L^+ .	^[6]
Neutral	Generally soluble.		
Alkaline	Can form insoluble polynuclear complexes and precipitate, especially with excess Ni(II). ^[5]		

Solubility in Organic Solvents

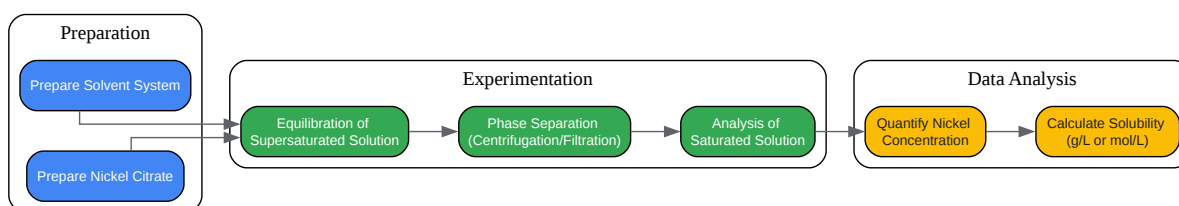
There is a significant lack of specific quantitative data on the solubility of **nickel citrate** in common organic solvents such as ethanol, methanol, acetone, and dimethyl sulfoxide (DMSO). For many metal-organic compounds, solubility in organic solvents is often limited and needs to be determined empirically. General experience with similar compounds suggests that polar aprotic solvents like DMSO may offer better solubility than less polar solvents.

Experimental Protocols for Solubility Determination

Given the absence of readily available quantitative data, researchers will need to determine the solubility of **nickel citrate** experimentally. Below are detailed methodologies for this purpose.

General Experimental Workflow

The determination of solubility follows a logical progression of steps to ensure accurate and reproducible results.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the experimental determination of solubility.

Protocol for Aqueous Solubility Determination (Shake-Flask Method based on OECD Guideline 105)

This protocol outlines the widely accepted shake-flask method for determining the solubility of a substance in water.

1. Materials and Reagents:

- **Nickel Citrate** (analytical grade)
- Deionized or distilled water
- pH adjustment solutions (e.g., dilute HCl, NaOH)
- Constant temperature water bath or shaker
- Centrifuge
- Syringe filters (e.g., 0.45 μm pore size)

- Analytical balance
- Volumetric flasks and pipettes
- Instrumentation for nickel quantification (e.g., Atomic Absorption Spectrometer, ICP-OES, or EDTA titration setup)

2. Procedure:

- Preparation of the Test System: Add an excess amount of **nickel citrate** to a known volume of water in a flask. The excess solid is necessary to ensure that a saturated solution is achieved.
- Equilibration: Place the flask in a constant temperature bath or shaker. Agitate the mixture at a controlled temperature (e.g., 25 °C) for a sufficient period to reach equilibrium. A preliminary study should be conducted to determine the time required to reach equilibrium (e.g., by taking samples at 24, 48, and 72 hours and analyzing the nickel concentration until it remains constant).
- pH Adjustment (if required): For determining solubility at a specific pH, adjust the pH of the solution using dilute acid or base before and during the equilibration phase.
- Phase Separation: Once equilibrium is reached, separate the solid phase from the liquid phase. This is typically achieved by centrifugation followed by filtration of the supernatant through a syringe filter to remove any remaining solid particles.
- Analysis of the Saturated Solution: Accurately dilute a known volume of the clear, saturated filtrate.
- Quantification of Nickel: Determine the concentration of nickel in the diluted solution using a suitable analytical method:
 - Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): These are highly sensitive methods for determining the concentration of metal ions.
 - Complexometric Titration with EDTA: Titrate the diluted sample with a standardized solution of ethylenediaminetetraacetic acid (EDTA) using a suitable indicator (e.g., murexide).^[5]
- Calculation of Solubility: From the determined concentration of nickel in the saturated solution, calculate the solubility of **nickel citrate** in the desired units (e.g., g/L or mol/L), taking into account the stoichiometry of nickel in **nickel citrate**.

Protocol for Organic Solvent Solubility Determination

The same general principles as the aqueous solubility determination apply.

1. Materials and Reagents:

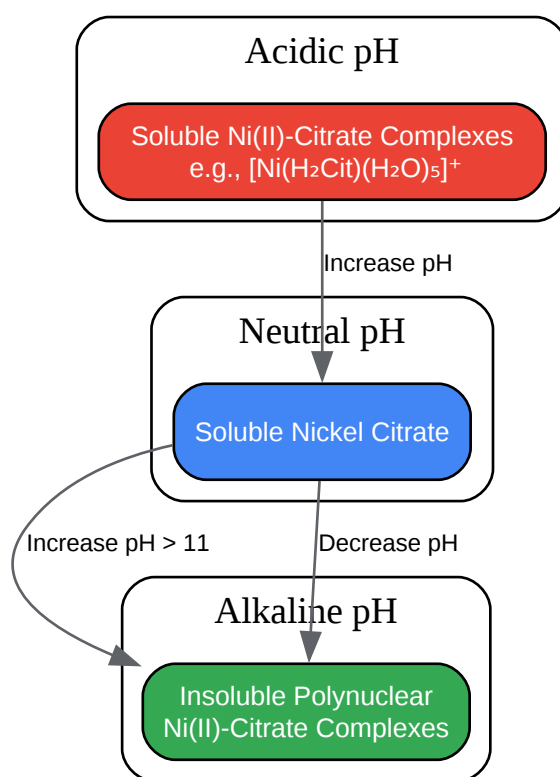
- **Nickel Citrate** (analytical grade)
- Organic solvent of interest (e.g., ethanol, methanol, DMSO, acetone) of high purity
- Equipment as listed for aqueous solubility determination.

2. Procedure:

- Follow the same steps of preparation, equilibration, and phase separation as described for the aqueous solubility determination. Ensure that the flasks are well-sealed to prevent solvent evaporation, especially for volatile organic solvents.
- For the analysis of nickel concentration in an organic matrix, the analytical method may need to be adapted. For AAS or ICP-OES, ensure that the instrument is calibrated with standards prepared in the same organic solvent.

Influence of pH on Aqueous Speciation and Solubility

The pH of the aqueous medium has a profound effect on the chemical species of **nickel citrate** present in solution and, consequently, on its solubility. The following diagram illustrates this relationship.



[Click to download full resolution via product page](#)

Caption: pH-dependent speciation and solubility of **nickel citrate** in water.

Conclusion

While **nickel citrate** is qualitatively described as water-soluble, its actual solubility is highly dependent on the pH of the solution. In acidic to neutral conditions, it forms soluble complexes, whereas in alkaline environments, it can precipitate as insoluble polynuclear complexes. For applications in drug development and other scientific research, it is crucial to experimentally determine the quantitative solubility of **nickel citrate** under the specific conditions of use. The protocols outlined in this guide provide a robust framework for obtaining this critical data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NICKEL CITRATE | 6018-92-4 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. mokslozurnalai.lmaleidykla.lt [mokslozurnalai.lmaleidykla.lt]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Solubility of Nickel Citrate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596564#solubility-of-nickel-citrate-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com